

Physicochemical Profile of 2,4,7-Trimethylnonane: A Technical Guide

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Compound of Interest

Compound Name: 2,4,7-Trimethylnonane

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Introduction

2,4,7-Trimethylnonane is a branched-chain alkane with the molecular formula $C_{12}H_{26}$. As a member of the alkane family, it is a saturated hydrocarbon, characterized by single bonds between its carbon atoms. This structural feature imparts a nonpolar nature and relatively low reactivity to the molecule. Understanding the physicochemical characteristics of **2,4,7-trimethylnonane** is crucial for its application in various research and industrial settings, including its potential use as a solvent, a component in fuel blends, or as a reference standard in analytical chemistry. This technical guide provides a comprehensive overview of the known physicochemical properties of **2,4,7-trimethylnonane**, details the experimental methodologies for their determination, and presents a logical workflow for physicochemical characterization.

Core Physicochemical Characteristics

The physical properties of **2,4,7-trimethylnonane** are influenced by its molecular structure, specifically its branching, which affects the intermolecular van der Waals forces.^{[1][2]} Generally, branched alkanes exhibit lower boiling points than their straight-chain isomers due to a smaller surface area, which reduces the effectiveness of these intermolecular attractions.^[2]^{[3][4][5]} The melting point of branched alkanes is less predictable and is influenced by both branching and molecular symmetry.^[3]

Data Presentation

The following table summarizes the available quantitative physicochemical data for **2,4,7-trimethylnonane**. It is important to note that while some experimental values are available from chemical databases, detailed experimental conditions and primary literature citations are not always provided. Computed values from databases like PubChem are also included for comparison.

Property	Value	Source	Notes
Molecular Formula	C ₁₂ H ₂₆	ChemBK, PubChem[6][7]	-
Molecular Weight	170.33 g/mol	PubChem[7]	Computed
Boiling Point	194 °C	ChemBK, ChemicalBook[6][8]	Experimental value, specific conditions not cited.
Melting Point	-50.8 °C	ChemBK, ChemicalBook[6][8]	Estimated value.
Density	0.7485 g/cm ³	ChemBK, ChemicalBook[6][8]	Experimental value, temperature not specified.
Refractive Index	1.4200	ChemBK, ChemicalBook[6][8]	Experimental value, specific conditions not cited.
XLogP3-AA	5.8	PubChem[7]	Computed measure of hydrophobicity.
Topological Polar Surface Area	0 Å ²	PubChem[7]	Computed. Consistent with a nonpolar alkane.

Experimental Protocols

Accurate determination of physicochemical properties is fundamental to chemical characterization. The following sections detail the general experimental methodologies

applicable to the determination of the key properties of liquid alkanes like **2,4,7-trimethylnonane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic physical constant.

Methodology:

A common and effective method for determining the boiling point of a small sample of a liquid is the micro boiling point determination using a Thiele tube or a similar apparatus.

- **Sample Preparation:** A small amount of **2,4,7-trimethylnonane** (a few milliliters) is placed in a small test tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- **Heating:** The test tube assembly is attached to a thermometer and heated in a controlled manner, often using an oil bath within a Thiele tube to ensure uniform heating.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube. The heat source is then removed.
- **Boiling Point Determination:** The liquid is allowed to cool slowly. The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure.
- **Pressure Correction:** The atmospheric pressure at the time of the experiment should be recorded, as boiling points are pressure-dependent. Standard boiling points are reported at 1 atm (760 mmHg).

Determination of Density

Density is the mass per unit volume of a substance and is a fundamental physical property.

Methodology:

The density of a liquid can be determined using a pycnometer or a digital density meter.

- **Pycnometer Calibration:** A pycnometer, a glass flask with a precise volume, is first cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and weighed again. This allows for the precise determination of the pycnometer's volume.
- **Sample Measurement:** The calibrated pycnometer is emptied, dried, and filled with **2,4,7-trimethylnonane**.
- **Weighing:** The pycnometer containing the sample is weighed at the same temperature as the calibration.
- **Calculation:** The density of **2,4,7-trimethylnonane** is calculated by dividing the mass of the sample by the volume of the pycnometer.
- **Temperature Control:** It is crucial to perform all measurements at a constant and recorded temperature, as density is temperature-dependent.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a pure compound.

Methodology:

An Abbe refractometer is commonly used to measure the refractive index of liquids.

- **Instrument Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of **2,4,7-trimethylnonane** are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and light is passed through the sample. The user adjusts the instrument to bring the dividing line between the light and dark fields into focus and aligns it with the crosshairs in the eyepiece.

- **Reading:** The refractive index is read directly from the instrument's scale.
- **Temperature and Wavelength:** The measurement is typically performed at a standard temperature (e.g., 20°C or 25°C) and with a specific wavelength of light (usually the sodium D-line at 589 nm). The temperature should be controlled and recorded.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. As a nonpolar alkane, **2,4,7-trimethylnonane** is expected to be soluble in nonpolar organic solvents and insoluble in polar solvents like water.^[2]

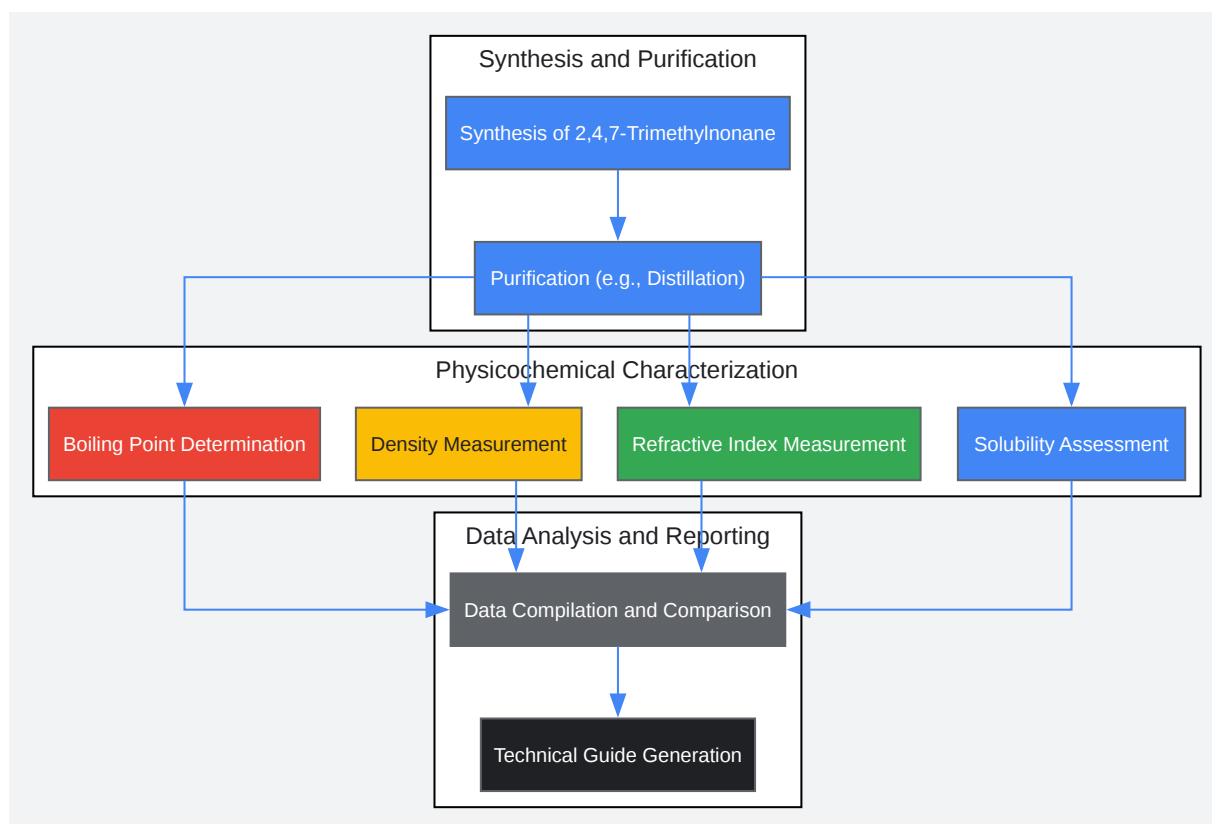
Methodology:

A qualitative assessment of solubility can be performed through simple mixing experiments.

- **Solvent Selection:** A range of solvents with varying polarities should be chosen (e.g., water, ethanol, acetone, toluene, hexane).
- **Mixing:** A small, measured amount of **2,4,7-trimethylnonane** (e.g., 0.1 mL) is added to a specific volume of each solvent (e.g., 3 mL) in a test tube.
- **Observation:** The mixture is agitated, and the formation of a homogeneous solution (soluble) or the presence of separate layers or cloudiness (insoluble) is observed.
- **Quantitative Determination (Optional):** For a quantitative measurement, a saturated solution can be prepared, and the concentration of the dissolved alkane can be determined using techniques like gas chromatography after calibration.

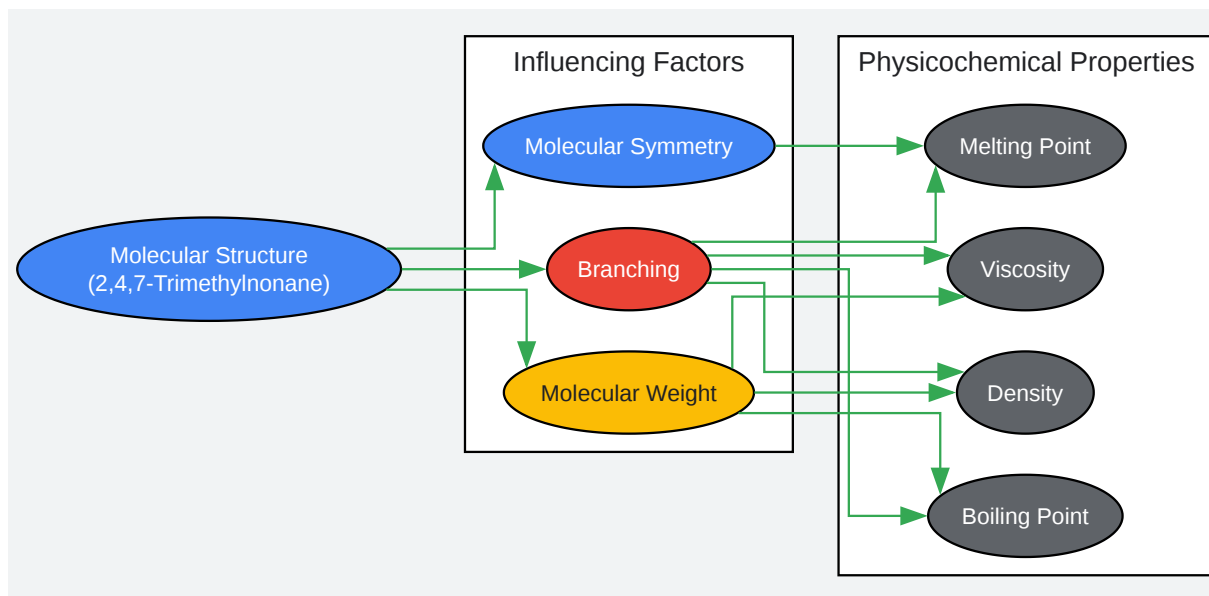
Mandatory Visualization

The following diagrams illustrate the logical workflow for the physicochemical characterization of **2,4,7-trimethylnonane** and a general representation of the factors influencing alkane properties.



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Caption: Workflow for the synthesis, purification, and physicochemical characterization of **2,4,7-trimethylnonane**.



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Caption: Logical relationship between molecular structure and the physicochemical properties of branched alkanes.

Conclusion

This technical guide has summarized the available physicochemical data for **2,4,7-trimethylnonane** and outlined the standard experimental protocols for their determination. While some experimental values are reported in chemical databases, a comprehensive, peer-reviewed dataset for this specific isomer is not readily available in the public domain. The provided methodologies offer a robust framework for researchers to experimentally determine these properties with high accuracy. The presented workflow and relationship diagrams provide a clear overview of the characterization process and the underlying principles governing the physical behavior of this branched alkane. Further experimental investigation is encouraged to validate and expand upon the existing data for **2,4,7-trimethylnonane**.

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